

Application Notes and Protocols for Preclinical Studies of KW-7158

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Compound of Interest

Compound Name: KW-7158

Cat. No.: B1673878

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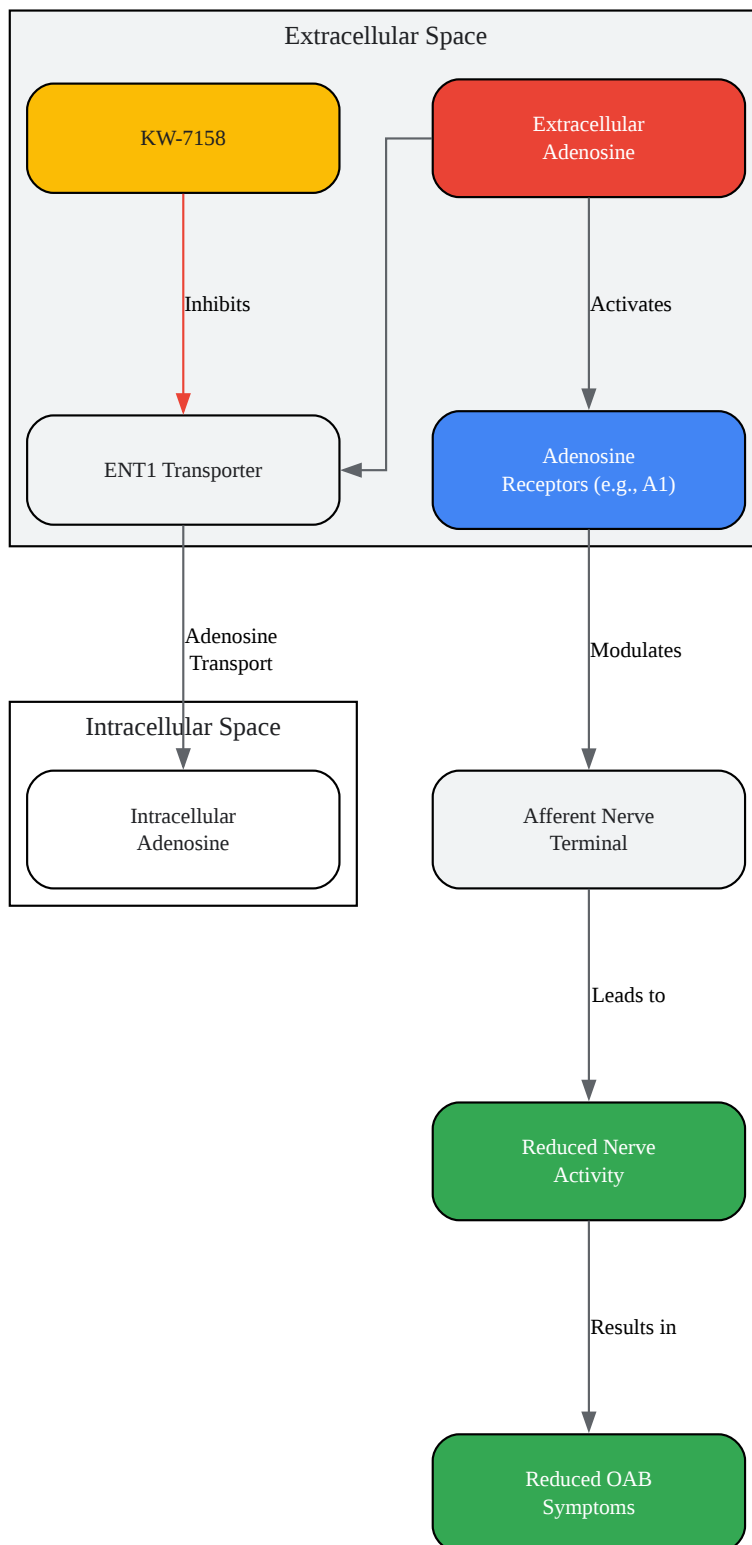
Introduction

KW-7158 is an investigational compound that has shown potential in preclinical models for the treatment of overactive bladder (OAB). It acts as a potent and selective inhibitor of the equilibrative nucleoside transporter 1 (ENT1).[1][2] This inhibition leads to an increase in the extracellular concentration of adenosine, which is thought to modulate sensory nerve activity and subsequently reduce bladder hyperactivity. These application notes provide a summary of dosages used in preclinical studies and detailed protocols for key experiments to assess the efficacy of **KW-7158**.

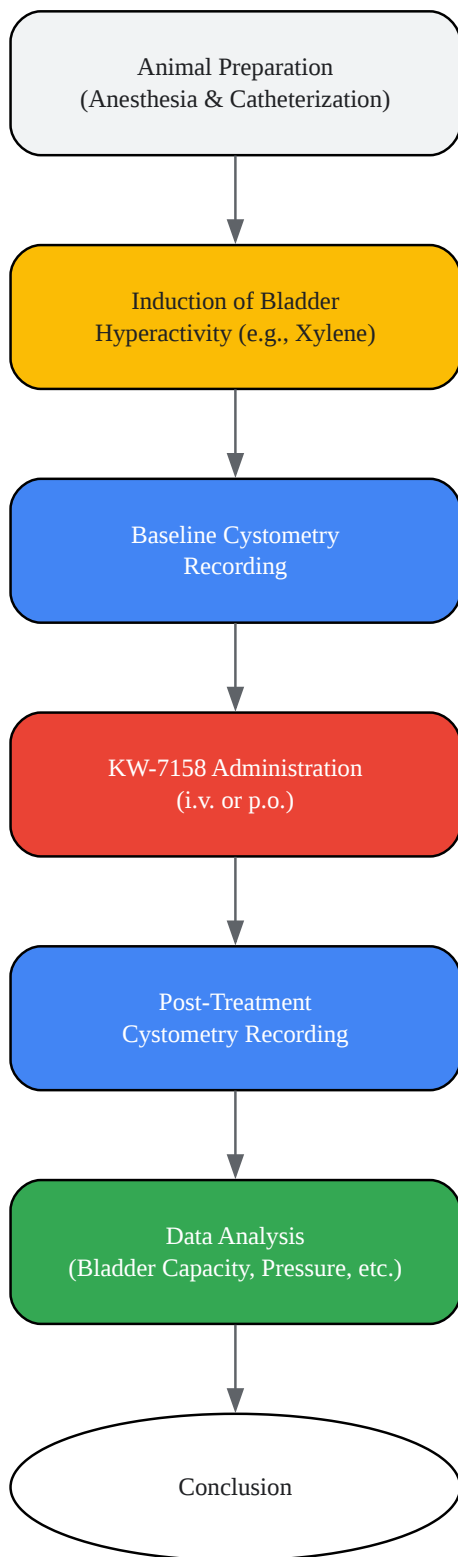
Mechanism of Action

KW-7158's therapeutic effect is not mediated by direct receptor antagonism but rather by modulating the adenosine signaling pathway. By blocking ENT1, **KW-7158** prevents the reuptake of adenosine from the extracellular space.[2] The resulting elevated local adenosine levels are believed to activate adenosine receptors on afferent nerves in the bladder, leading to a reduction in sensory nerve firing and, consequently, a decrease in urgency and frequency associated with OAB.

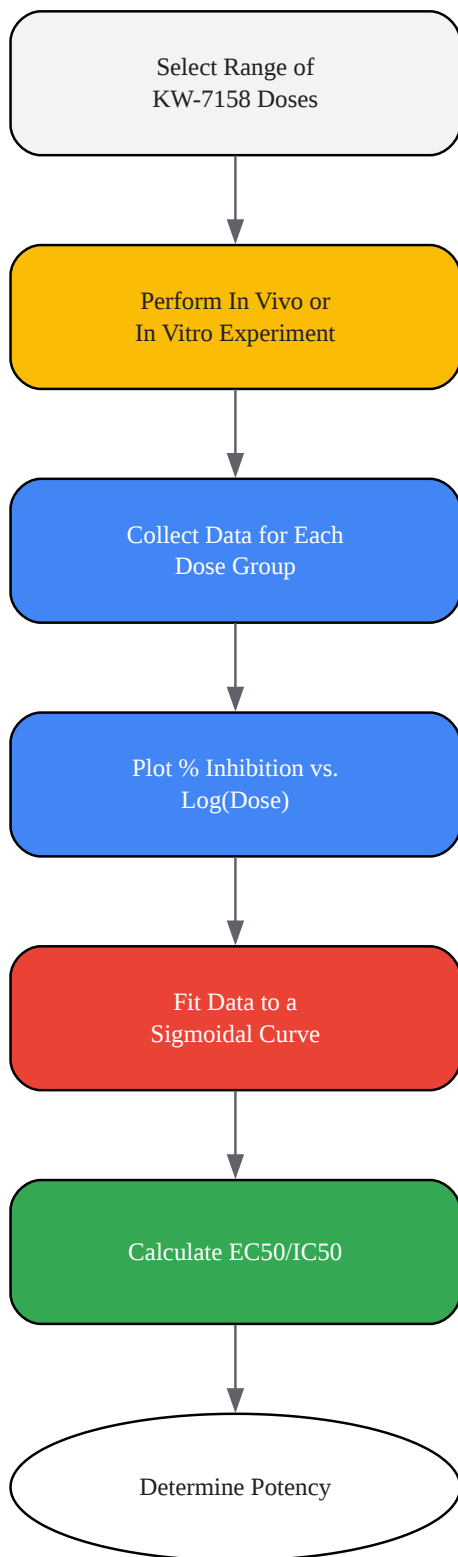
Proposed Signaling Pathway of KW-7158 in Overactive Bladder



Experimental Workflow for In Vivo Cystometry



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The Anti-overactive Bladder Activity of KW-7158 Is Mediated by Blocking Equilibrative Nucleoside Transporter-1 [jstage.jst.go.jp]
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